

# An In-depth Technical Guide to the Safety and Handling of Hexyl Isobutyrate

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## Compound of Interest

Compound Name: *Hexyl isobutyrate*

Cat. No.: *B1584823*

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This guide provides a comprehensive overview of the safety and handling guidelines for **hexyl isobutyrate**, a common flavoring and fragrance ingredient. The information is compiled from various safety data sheets (SDS) to ensure a thorough understanding of its properties and associated hazards, enabling its safe use in research and development settings.

## Chemical and Physical Properties

**Hexyl isobutyrate**, also known as hexyl 2-methylpropanoate, is a combustible liquid with a characteristic fruity odor.<sup>[1][2]</sup> A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference
CAS Number	2349-07-7	[3][4][5]
Molecular Formula	C10H20O2	[1][2][3][4]
Molecular Weight	172.26 g/mol	[3][4]
Appearance	Colorless liquid	[6]
Boiling Point	198 - 200 °C	[6]
Flash Point	157.0 °F (69.4 °C) Closed Cup	[7]
Density	0.86 g/cm <sup>3</sup> at 25 °C	[4]
Vapor Pressure	0.413 mmHg at 25°C	
Solubility	Immiscible with water	[4][7]

## Hazard Identification and Classification

**Hexyl isobutyrate** is classified as a combustible liquid (Category 4).[1][4][5] While it is not classified for most other acute or chronic hazards, some sources indicate it may cause mild skin and eye irritation and could be harmful if swallowed.[1][4][7] It is important to note that it is not considered a carcinogen by IARC, ACGIH, or NTP.

GHS Hazard Statements:

- H227: Combustible liquid.[4]

Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[4][5][7]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4][5][7]
- P370 + P378: In case of fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.

- P403 + P235: Store in a well-ventilated place. Keep cool.[4]
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.[4][7]

## Toxicological Data

The available toxicological data for **hexyl isobutyrate**, primarily from animal studies, are summarized in Table 2. It is important to note that detailed experimental protocols for these studies are not typically provided in standard safety data sheets. The data indicates a low order of acute toxicity.

Test Type	Route of Exposure	Species	Dose/Duration	Toxic Effects	Reference
LD50 (Lethal Dose, 50% kill)	Oral	Rat	> 5 g/kg	Details of toxic effects not reported other than lethal dose value.	[4]
LD50 (Lethal Dose, 50% kill)	Dermal (Administration onto the skin)	Rabbit	> 5 g/kg	Details of toxic effects not reported other than lethal dose value.	[4]
Standard Draize test	Dermal (Administration onto the skin)	Rabbit	Not specified	Mild skin irritation.	[4][7]

Data from a read-across analog, also **hexyl isobutyrate** (CAS # 2349-07-7), suggests that it is not expected to be genotoxic.[8]

## Handling and Storage

Proper handling and storage procedures are crucial for maintaining the integrity of **hexyl isobutyrate** and ensuring a safe working environment.

#### Handling:

- Handle in a well-ventilated place.[3]
- Avoid breathing vapors or mist.[3][4]
- Avoid contact with skin and eyes.[3][4]
- Wear suitable protective clothing, gloves, and eye/face protection.[3][4]
- Keep away from heat, sparks, open flames, and other ignition sources.[4]
- Take measures to prevent the buildup of electrostatic charge.[4]
- All equipment used when handling the product must be grounded.[4]
- Wash hands thoroughly after handling.[4]

#### Storage:

- Store in a cool, dry, and well-ventilated place.[1][3][4]
- Keep the container tightly closed.[1][3]
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.
- Store apart from incompatible materials such as strong oxidizing agents.[1][3][4]

## Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn when handling **hexyl isobutyrate** to minimize exposure risk.

Protection Type	Specifications	Reference
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards.	<a href="#">[3]</a> <a href="#">[4]</a>
Skin Protection	Wear fire/flame resistant and impervious clothing. Handle with chemical-resistant gloves that have been inspected prior to use.	<a href="#">[3]</a> <a href="#">[4]</a>
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator.	<a href="#">[3]</a>

## First Aid Measures

In the event of exposure, immediate and appropriate first aid should be administered.

Exposure Route	First Aid Procedure	Reference
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.	[1][3][4]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor if irritation develops and persists.	[1][3][4]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.	[1][3]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.	[1][3]

## Fire Fighting Measures

**Hexyl isobutyrate** is a combustible liquid and requires appropriate fire-fighting measures.

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.[1][3]
- Specific Hazards: Emits toxic fumes of carbon oxides under fire conditions.[1] Vapors can accumulate in low areas and may form explosive concentrations.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective clothing for firefighting if necessary.[1][3][4]
- Further Information: Use water spray to cool unopened containers.[4]

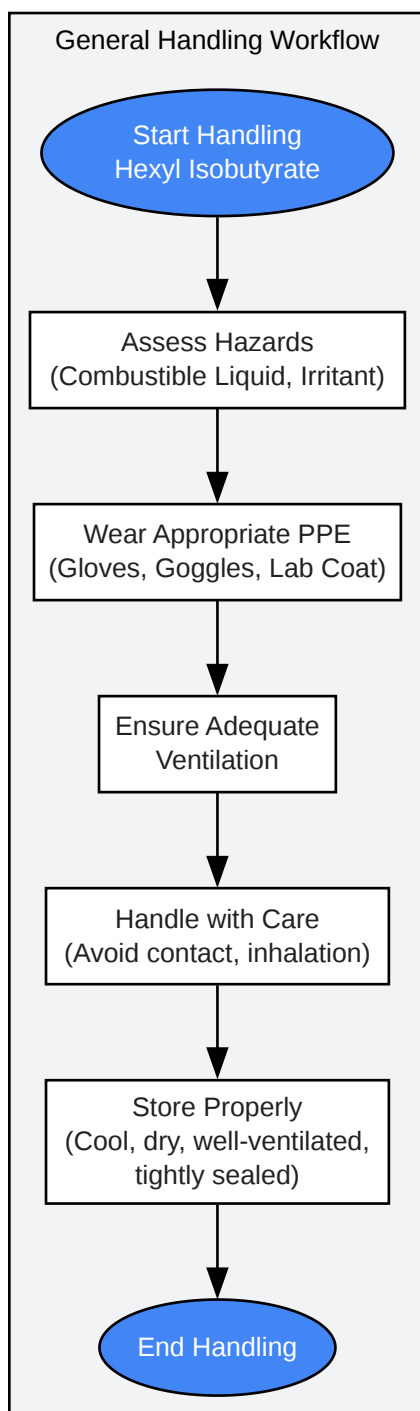
## Accidental Release Measures

In the case of a spill or accidental release, the following procedures should be followed:

- **Personal Precautions:** Use personal protective equipment.<sup>[1][3]</sup> Avoid breathing vapors, mist, or gas.<sup>[1][3]</sup> Ensure adequate ventilation.<sup>[1][3]</sup> Remove all sources of ignition.<sup>[1][3]</sup> Evacuate personnel to safe areas.<sup>[3]</sup>
- **Environmental Precautions:** Prevent further leakage or spillage if it is safe to do so.<sup>[3]</sup> Do not let the chemical enter drains, sewers, or waterways.<sup>[1][3]</sup>
- **Methods for Containment and Cleaning Up:** Contain spillage. Absorb with inert material such as sand, earth, or vermiculite.<sup>[1][4][7]</sup> Collect and place in a suitable, closed container for disposal.<sup>[1][3]</sup> Use spark-proof tools and explosion-proof equipment.<sup>[3]</sup>

## Visualizations

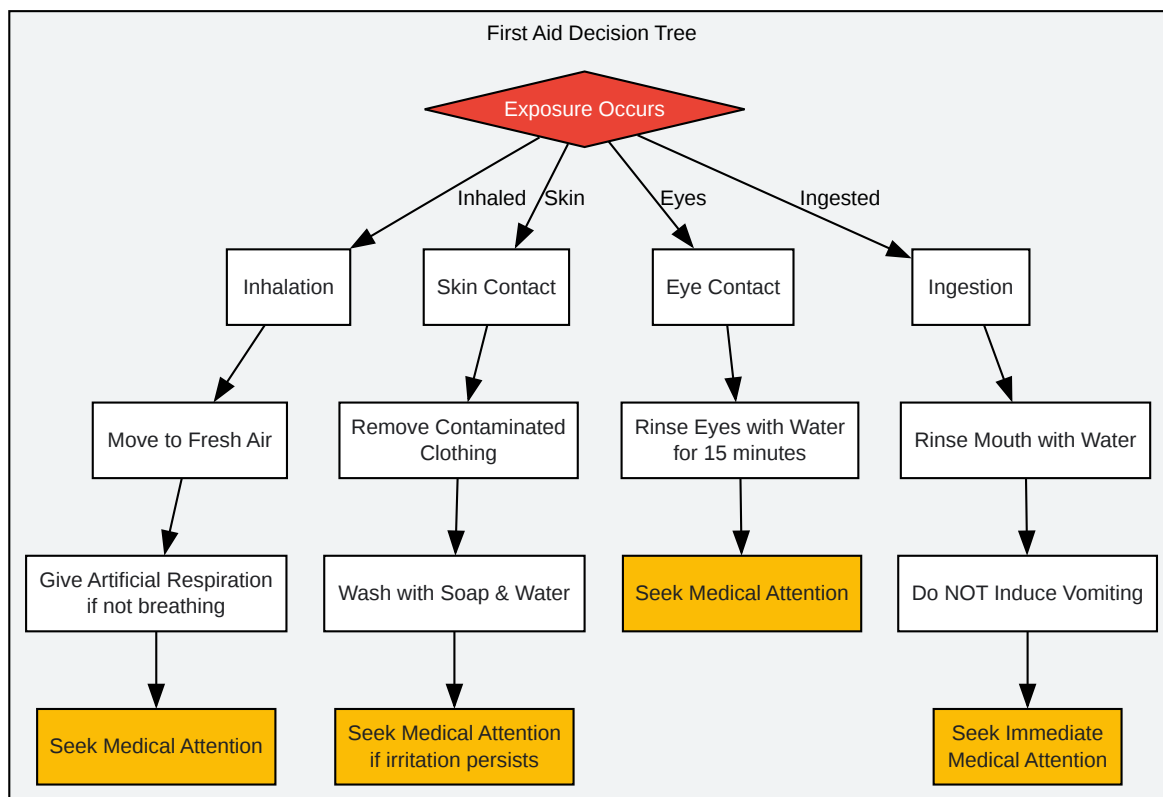
The following diagrams illustrate key workflows and logical relationships for the safe handling of **hexyl isobutyrate**.



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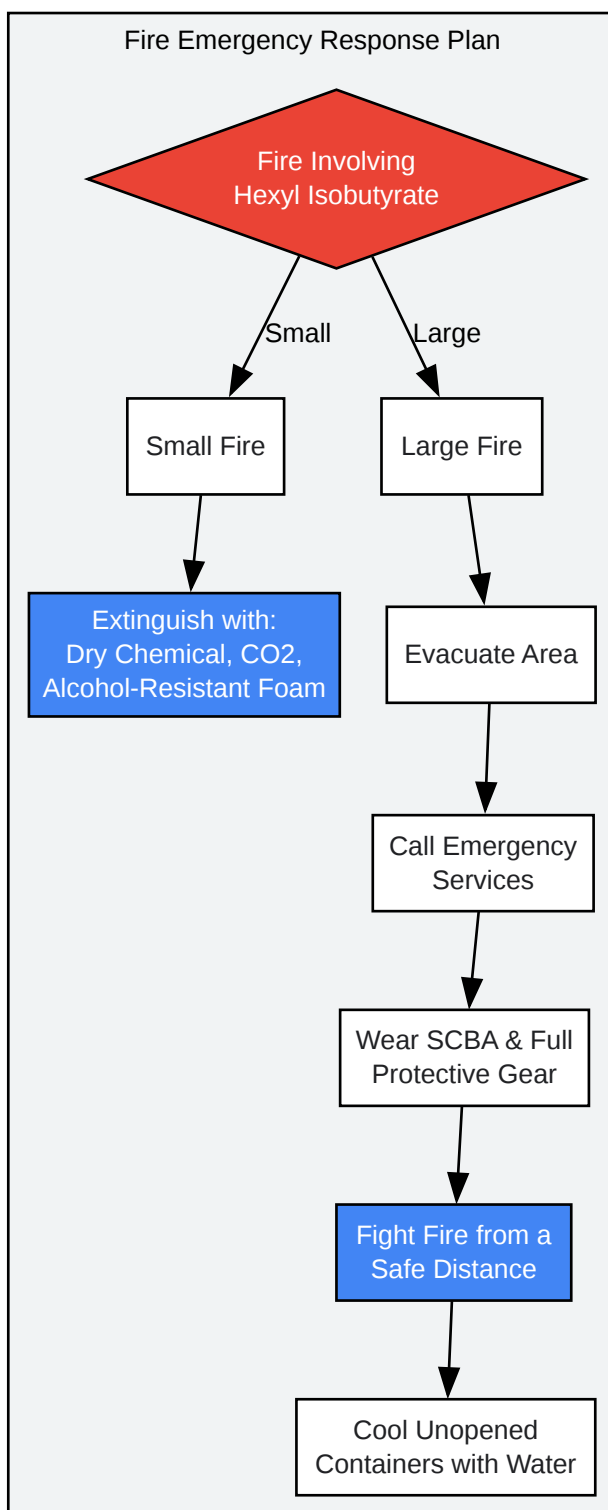
Caption: General workflow for safely handling **hexyl isobutyrate**.





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Caption: Decision tree for first aid procedures following exposure.



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Caption: Emergency response plan for a fire involving **hexyl isobutyrate**.

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